

toxicological data and safety precautions for handling zinc fluoroborate

Author: BenchChem Technical Support Team. Date: November 2025



A Comprehensive Toxicological and Safety Guide to Zinc Fluoroborate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the toxicological data and safety precautions for handling **zinc fluoroborate**. The information is compiled from various safety data sheets, toxicology databases, and scientific literature to ensure a comprehensive resource for laboratory and industrial settings.

Toxicological Data

Zinc fluoroborate is a corrosive substance that is harmful if swallowed, inhaled, or in contact with skin.[1][2][3][4] The primary hazards are associated with its corrosive nature and the toxicity of its components, zinc and fluoroborate.

Acute Toxicity

Quantitative data on the acute toxicity of **zinc fluoroborate** is limited and varies across different sources. The available data is summarized in the table below.



Parameter	Route	Species	Value	Reference
LD50	Oral	Rat	> 500 mg/kg	[3][5]
LD50	Oral	-	0.5 - 5 g/kg (Toxicity Grade 2)	[6]
LD50	Dermal	-	No data available	[1][2]
LC50	Inhalation	-	No data available	[1][2]

GHS Classification:

• Acute Toxicity, Oral: Category 4[1][2]

Acute Toxicity, Dermal: Category 4[1][2]

Acute Toxicity, Inhalation: Category 4[1][2]

Skin Corrosion and Irritation

Zinc fluoroborate is classified as causing severe skin burns and eye damage.[1][2][3][4] A 41% aqueous solution has been reported to cause skin and eye irritation.[3]

GHS Classification:

Skin Corrosion/Irritation: Category 1B[1][7]

Serious Eye Damage and Irritation

Direct contact with **zinc fluoroborate** can cause serious and potentially irreversible eye damage.[1][2][7]

GHS Classification:

• Serious Eye Damage/Eye Irritation: Category 1[4][7]

Respiratory and Skin Sensitization



There is no data available to classify **zinc fluoroborate** as a respiratory or skin sensitizer.[1][2]

Germ Cell Mutagenicity

No specific data on the mutagenicity of **zinc fluoroborate** is available.[1][2][7] However, studies on zinc have shown it is not mutagenic but may have some clastogenic properties.[8] Zinc acetate has shown positive results in some in vitro mutagenicity assays.

Carcinogenicity

There is no data available on the carcinogenicity of **zinc fluoroborate**.[1][2][7] The Department of Health and Human Services (DHHS) and the International Agency for Research on Cancer (IARC) have not classified zinc for carcinogenicity.[9] The EPA has determined that zinc is not classifiable as to its human carcinogenicity based on incomplete information.[9]

Reproductive Toxicity

No data is available regarding the reproductive toxicity of **zinc fluoroborate**.[1][2][7]

Specific Target Organ Toxicity (STOT)

- Single Exposure: May cause respiratory irritation.[7]
- Repeated Exposure: No data available.[1][2]

Safety Precautions for Handling

Due to its hazardous properties, strict safety measures must be followed when handling **zinc fluoroborate**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[1]
 [6]
- Skin Protection: Wear chemical-impermeable gloves (e.g., rubber gloves) and protective clothing to prevent skin contact.[1][6][10]



 Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[1]

Engineering Controls

Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of dust or vapors.[1][2][10] Ensure that eyewash stations and safety showers are readily accessible.[7]

Handling and Storage

- Avoid formation of dust and aerosols.[1][2]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[1][2]
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke when using this product.[1][2]
- Store in a cool, dry, and well-ventilated place in tightly closed containers.[7][10]
- Store locked up.[1][2]
- Keep away from incompatible materials such as strong bases and oxidizing agents.[7][10]

First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get emergency medical help immediately.[1][2]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Get medical help.[1][2] Wash contaminated clothing before reuse.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.[1][2]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Get medical help.[1][2]



Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **zinc fluoroborate** are not publicly available. However, the following sections describe the general methodologies based on OECD guidelines for key toxicological endpoints.

Acute Oral Toxicity (Based on OECD Guideline 423)

This method provides information on the health hazards likely to arise from a single oral exposure to a substance. A stepwise procedure is used with a limited number of animals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chembk.com [chembk.com]
- 2. The Essential Toxin: Impact of Zinc on Human Health PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ion Channels and Zinc: Mechanisms of Neurotoxicity and Neurodegeneration PMC [pmc.ncbi.nlm.nih.gov]
- 4. farnell.com [farnell.com]
- 5. Zinc Toxicity: Understanding the Limits PMC [pmc.ncbi.nlm.nih.gov]
- 6. Zinc as a Mechanism-Based Strategy for Mitigation of Metals Toxicity PMC [pmc.ncbi.nlm.nih.gov]
- 7. sds.riotinto.com [sds.riotinto.com]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. Frontiers | Mechanism of Zinc Excitotoxicity: A Focus on AMPK [frontiersin.org]
- To cite this document: BenchChem. [toxicological data and safety precautions for handling zinc fluoroborate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081048#toxicological-data-and-safety-precautionsfor-handling-zinc-fluoroborate]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com